

# An In-depth Technical Guide to the Environmental Fate of 4-Ethyltoluene

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Compound of Interest		
Compound Name:	4-Ethyltoluene	
Cat. No.:	B166476	Get Quote

#### Introduction

**4-Ethyltoluene** (CAS No. 622-96-8), also known as p-ethyltoluene, is a colorless aromatic hydrocarbon with the chemical formula C<sub>9</sub>H<sub>12</sub>.[1][2] It is an isomer of ethyltoluene and finds application as a solvent in paints, coatings, and adhesives, and as an intermediate in the synthesis of other chemicals, including specialty polystyrenes and pharmaceuticals.[1][2] Given its use in various industrial processes, understanding the environmental fate and potential ecotoxicological effects of **4-ethyltoluene** is crucial for researchers, environmental scientists, and drug development professionals to conduct comprehensive risk assessments and develop sustainable practices. This guide provides a detailed overview of its physicochemical properties, environmental distribution, degradation pathways, and toxicological profile, supported by quantitative data and descriptions of relevant experimental protocols.

## **Physicochemical Properties**

The environmental behavior of a chemical is fundamentally governed by its physicochemical properties. These parameters influence its distribution between air, water, and soil, as well as its potential for transport and bioaccumulation. The key properties of **4-ethyltoluene** are summarized below.

Table 1: Physicochemical Properties of 4-Ethyltoluene



Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub>	[3]
Molecular Weight	120.19 g/mol	[4]
Appearance	Colorless to slightly yellow liquid	[1]
Melting Point	-62 °C	[3][5]
Boiling Point	162 °C	[2][5]
Density	0.861 g/mL at 25 °C	[2][5]
Vapor Pressure	3.00 mmHg (at 25 °C)	[3][6]
Water Solubility	94.9 mg/L (experimental)	[1][5]
Flash Point	36 - 43 °C (closed cup)	[3][7]

| Log P (Octanol-Water Partition Coeff.) | 3.63 |[8][9] |

# **Environmental Fate and Transport**

The journey of **4-ethyltoluene** through the environment is dictated by processes such as volatilization, adsorption, and degradation. Its properties suggest it will partition between atmospheric, terrestrial, and, to a lesser extent, aquatic compartments.



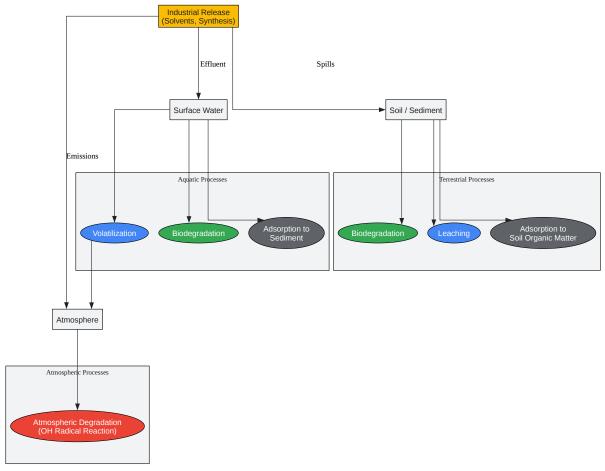


Figure 1: Environmental Fate and Transport Pathways of 4-Ethyltoluene





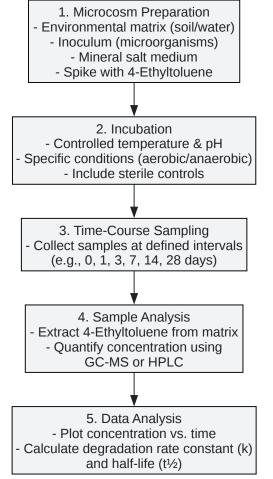


Figure 3: General Experimental Workflow for Biodegradation Assessment

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